

Proper Disposal of Dimefox: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dimefox

Cat. No.: B150142

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IMMEDIATE SAFETY NOTICE: **Dimefox** is a highly toxic organophosphate compound that is fatal if swallowed or in contact with skin.^[1] It is a cholinesterase inhibitor and a neurotoxin.^[2] ^[3] Strict adherence to safety protocols is mandatory when handling this chemical.

This document provides essential safety and logistical information for the proper handling and disposal of **Dimefox** in a laboratory setting. The following procedures are designed to mitigate risks and ensure compliance with hazardous waste regulations.

I. Chemical and Physical Properties

The following table summarizes the key quantitative data for **Dimefox**.

Property	Value	Source
Molecular Formula	C4H12FN2OP	[4]
Molecular Weight	154.13 g/mol	[2]
Appearance	Colorless liquid	[4]
Odor	Fishy	[4]
Specific Gravity	1.115 at 20°C (68°F) - Denser than water	[2]
Boiling Point	86°C (187°F) at 15 mmHg	[2]
Vapor Pressure	0.36 mmHg at 25°C (77°F)	[2]
Water Solubility	Highly soluble	[3]
Incompatibilities	Strong reducing agents (e.g., hydrides), oxidizing agents (e.g., perchlorates, peroxides), and metals.[4] Corrosive to metals.[4]	

II. Personal Protective Equipment (PPE) and Handling

Always handle **Dimefox** in a well-ventilated area, preferably within a chemical fume hood.

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile rubber, neoprene).
- **Eye Protection:** Use chemical safety goggles and a face shield.
- **Lab Coat:** A chemically resistant lab coat or apron is required.
- **Respiratory Protection:** For situations with potential for aerosol generation or if working outside a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary.

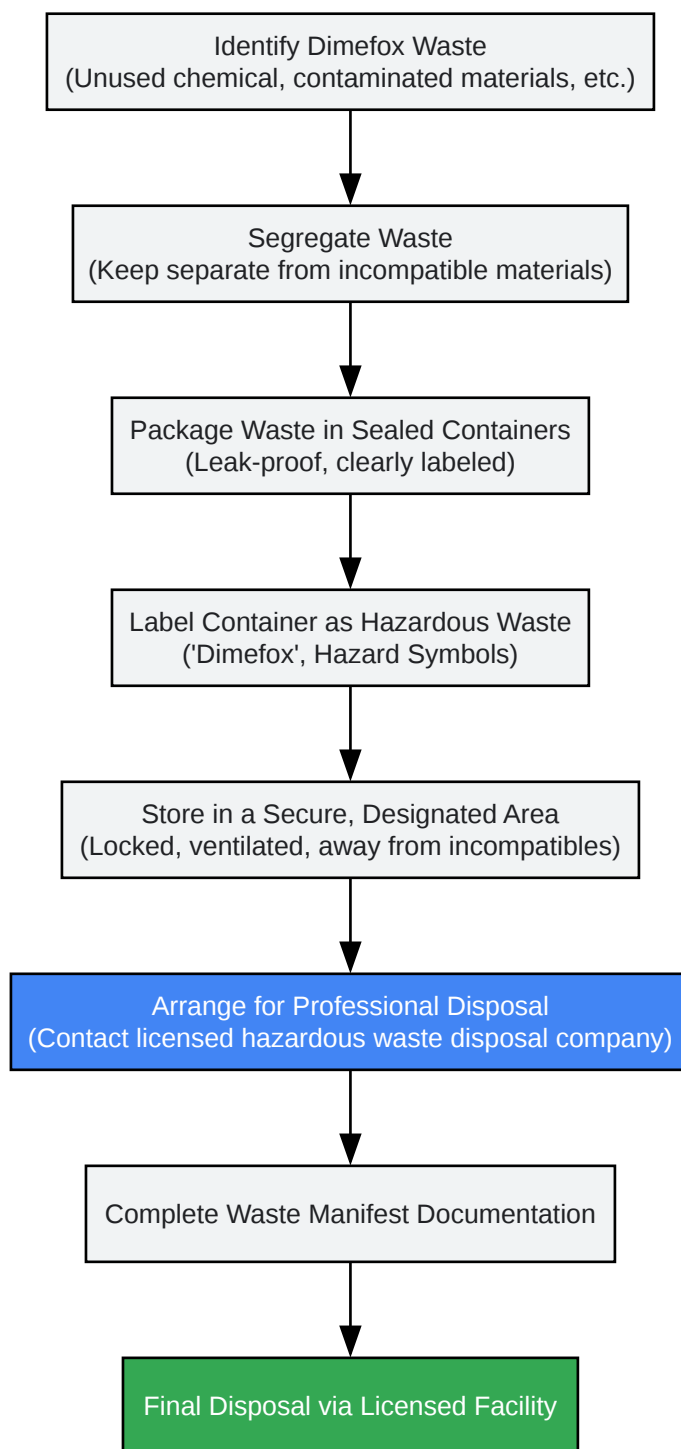
III. Spill Management Protocol

In the event of a **Dimefox** spill, immediate and decisive action is critical to prevent exposure and environmental contamination.

- Evacuate and Secure: Immediately evacuate all non-essential personnel from the spill area.
[5] Secure and control entry to the contaminated zone.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Before re-entering the area, don the appropriate PPE as described in Section II.
- Containment:
 - Small Spills: Wipe up with an absorbent material such as cloth or fleece.[1]
 - Large Spills: Dike the spill using an inert absorbent material like vermiculite, dry sand, or earth to prevent it from spreading.[1][2][4][5]
- Absorption: Absorb the spilled liquid with vermiculite, dry sand, or a similar non-combustible material.[2][4][5]
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[1][4][5]
- Decontamination: Clean the spill surface thoroughly to remove any residual contamination.
[1] Refer to Section V for detailed decontamination procedures. DO NOT wash spills into the sewer system.[4][5]

IV. Disposal Workflow

The following diagram outlines the logical workflow for the proper disposal of **Dimefox** waste.



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Caption: Logical workflow for the proper disposal of **Dimefox** waste.

V. Experimental Protocol: Decontamination of Surfaces and Equipment

As an organophosphate insecticide, **Dimefox** can be chemically degraded for decontamination purposes.[6] The following protocol is a general procedure for the decontamination of surfaces and equipment contaminated with **Dimefox**. Always perform a small-scale test to ensure the decontamination agent does not cause a vigorous or unsafe reaction.[6]

Materials:

- Sodium hydroxide (NaOH) or hydrated lime.
- Water.
- Absorbent material (e.g., vermiculite, sand).
- Appropriate PPE.
- pH indicator strips.

Procedure:

- Prepare a 10% Alkaline Solution:
 - Carefully prepare a 10% aqueous solution of sodium hydroxide (lye) or lime.[6] For example, dissolve 100 grams of NaOH in 900 mL of water to make approximately 1 liter of solution. Caution: This reaction is exothermic and can generate significant heat. Add the base to the water slowly and with constant stirring.
- Initial Cleanup:
 - If dealing with a spill, first absorb the bulk of the liquid **Dimefox** as described in Section III.
- Apply Decontamination Solution:
 - Carefully apply the 10% alkaline solution to the contaminated surface or equipment. Use enough solution to thoroughly wet the entire area.

- Allow Reaction Time:
 - Let the alkaline solution remain in contact with the contaminated area for a sufficient period (a minimum of 2 hours is recommended) to allow for the hydrolysis of the **Dimefox**.
- Absorb the Decontamination Solution:
 - Use an inert absorbent material to soak up the now-contaminated cleaning solution.[\[7\]](#)
- Collect Waste:
 - Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
- Rinse and Dry:
 - Thoroughly rinse the decontaminated surface with water. Collect the rinse water for proper disposal as hazardous waste.
 - Allow the surface or equipment to dry completely.

Important Considerations:

- The final disposal of **Dimefox** and any contaminated materials must be conducted through a licensed hazardous waste disposal company.[\[1\]](#)
- Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.[\[5\]](#)
- Never dispose of **Dimefox** down the drain or in the regular trash.[\[4\]](#)[\[5\]](#)
- Empty containers that held **Dimefox** must be treated as hazardous waste as they may retain product residue.[\[1\]](#) They should be triple-rinsed (with the rinsate collected as hazardous waste) before disposal or recycling through an approved waste handling site.[\[1\]](#)

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References

- 1. cdn.chemservice.com [cdn.chemservice.com]
- 2. DIMEFOX | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. Dimefox [sitem.herts.ac.uk]
- 4. nj.gov [nj.gov]
- 5. nj.gov [nj.gov]
- 6. Pesticide Decontaminants – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 7. auf.isa-arbor.com [auf.isa-arbor.com]
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